

An In-depth Technical Guide on (3S,6R)-3-Isopropyl-6-methylcyclohexene

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Compound of Interest

Compound Name: (3S,6R)-Nml

Cat. No.: B15575190

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical entity (3S,6R)-3-Isopropyl-6-methylcyclohexene, including its synonyms, physicochemical properties, and the broader context of its chemical class, the p-menthane monoterpenes. Due to the limited availability of detailed public research on this specific stereoisomer, this guide also incorporates information on the general characteristics and biological activities of related p-menthane derivatives to provide a foundational understanding for research and development professionals.

Chemical Identity and Synonyms

(3S,6R)-3-Isopropyl-6-methylcyclohexene is a chiral monoterpene, a class of natural products with a C₁₀H₁₈ molecular formula. It is a member of the p-menthane family of monoterpenoids. A comprehensive list of its synonyms and identifiers is provided in Table 1.

Table 1: Synonyms and Identifiers for (3S,6R)-3-Isopropyl-6-methylcyclohexene

Synonym/Identifier	Source
(+)-trans-p-Menth-2-ene	--INVALID-LINK--
(+)-trans-2-menthene	--INVALID-LINK--
(+)-2-p-menthene	--INVALID-LINK--
(3R,6S)-3-methyl-6-propan-2-ylcyclohexene	--INVALID-LINK--
(3R,6S)-3-methyl-6-(propan-2-yl)cyclohex-1-ene	--INVALID-LINK--
trans-3-Isopropyl-6-methylcyclohexene	--INVALID-LINK--
CAS Number	5113-93-9
PubChem CID	6431933
ChEBI ID	CHEBI:59157
DTXSID	DTXSID10892337
Molecular Formula	C10H18
Molecular Weight	138.25 g/mol
IUPAC Name	(3R,6S)-3-methyl-6-propan-2-ylcyclohexene[1]

Physicochemical Properties

A summary of the key physicochemical properties of (3S,6R)-3-Isopropyl-6-methylcyclohexene is presented in Table 2. This data is essential for understanding its behavior in various experimental and formulation settings.

Table 2: Physicochemical Properties of (3S,6R)-3-Isopropyl-6-methylcyclohexene

Property	Value	Source
Molecular Weight	138.25 g/mol	--INVALID-LINK--
Molecular Formula	C10H18	--INVALID-LINK--
Boiling Point	55-56 °C at 12 mm Hg	--INVALID-LINK--
Density	0.811 g/mL at 20 °C	--INVALID-LINK--
Flash Point	48 °C	--INVALID-LINK--
XLogP3-AA	3.9	--INVALID-LINK--
InChIKey	WHNGPXQYYRWQAS- UWVGGRQHSA-N	--INVALID-LINK--
SMILES	C[C@@H]1CC--INVALID- LINK--C(C)C	--INVALID-LINK--

Biological Activity and Potential Applications (General to p-Menthane Derivatives)

While specific biological activity data for (3S,6R)-3-Isopropyl-6-methylcyclohexene is scarce in publicly available literature, the broader class of p-menthane monoterpenes exhibits a wide range of biological activities and applications relevant to drug development and other industries.

- **Fragrance and Flavor:** Many p-menthane derivatives are well-known for their characteristic aromas and are used extensively in the fragrance and flavor industries. For example, menthol provides a characteristic minty scent and cooling sensation[2].
- **Insect Repellents:** p-Menthane-3,8-diol (PMD), a derivative of p-menthane, is a well-established insect repellent derived from the lemon eucalyptus plant[3][4].
- **Pharmaceutical Potential:** Various p-menthane derivatives have been investigated for their potential pharmacological effects. These include antimicrobial, anti-inflammatory, and analgesic properties[1][5]. For instance, some studies have explored the synthesis of amino

ketone and amino alcohol derivatives of p-menthane for their potential as central nervous system agents[5].

- Antimicrobial Activity: Essential oils rich in p-menthane monoterpenoids have demonstrated antibacterial and antifungal activities[6].

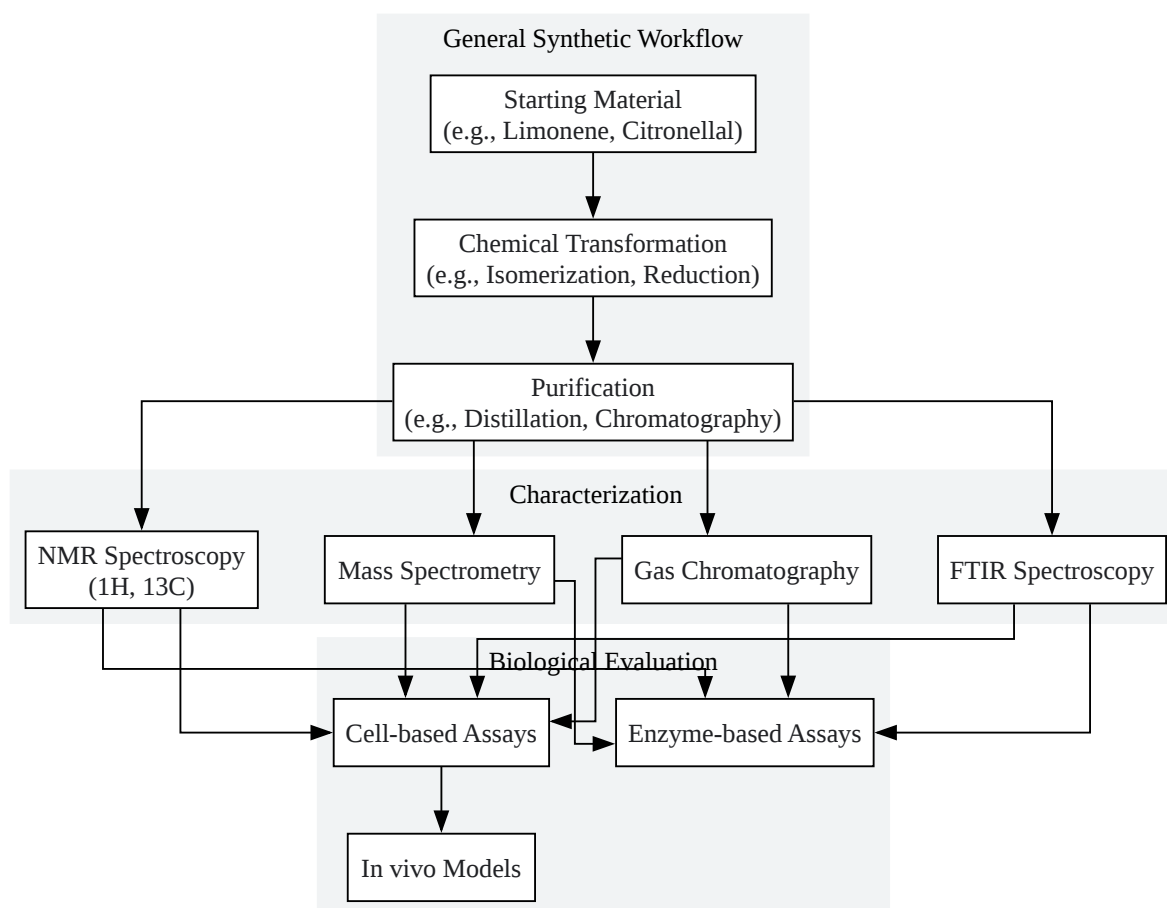
It is important to note that the specific biological activities of (3S,6R)-3-Isopropyl-6-methylcyclohexene may differ from those of other p-menthane derivatives due to stereochemical differences, which can significantly impact biological interactions.

Experimental Protocols

Detailed experimental protocols for the synthesis or biological evaluation of (3S,6R)-3-Isopropyl-6-methylcyclohexene are not extensively reported in the scientific literature. However, general synthetic strategies for p-menthane derivatives often involve chemical transformations of more abundant natural monoterpenes like limonene or citronellal.

One source briefly mentions that (3S,6R)-3-Isopropyl-6-methylcyclohexene can be prepared by the reaction of benzoic acid with magnesium; however, a detailed experimental protocol is not provided[7].

For researchers interested in working with this compound, a general workflow for its synthesis and characterization is proposed below.



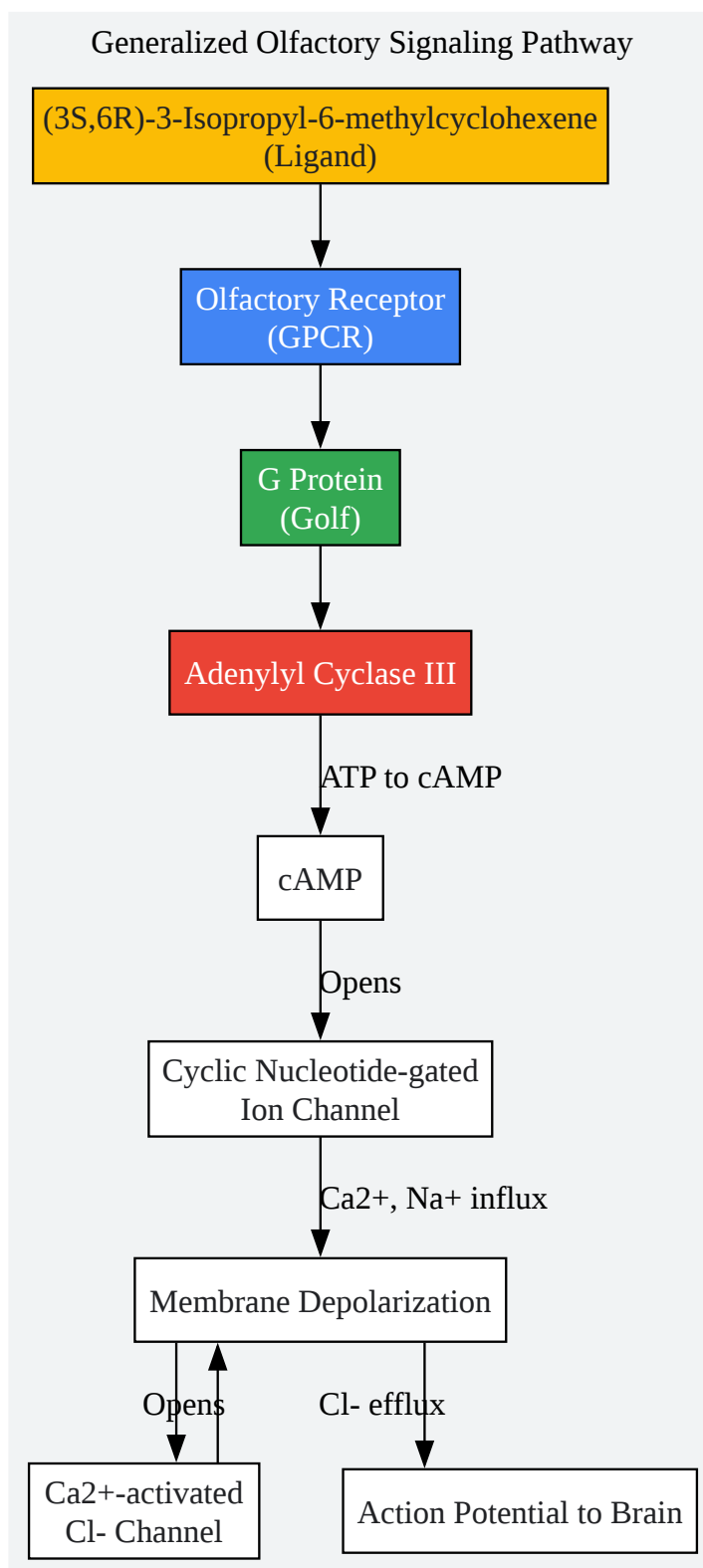
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Caption: A generalized workflow for the synthesis, characterization, and biological evaluation of p-menthane derivatives.

Signaling Pathways

There is no specific information available in the reviewed literature detailing the involvement of (3S,6R)-3-Isopropyl-6-methylcyclohexene in any signaling pathways. However, based on the known biological activities of other p-menthane derivatives, particularly in the context of fragrance and sensory perception, a hypothetical interaction with olfactory receptors could be considered.

The following diagram illustrates a generalized olfactory signaling pathway, which could be a starting point for investigating the mechanism of action of volatile p-menthane compounds.



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Caption: A simplified diagram of a generalized olfactory signal transduction cascade.

Conclusion

(3S,6R)-3-Isopropyl-6-methylcyclohexene is a specific stereoisomer within the broad and biologically interesting class of p-menthane monoterpenes. While detailed research on this particular compound is limited, the known activities of related molecules suggest potential for further investigation in areas such as fragrance science, pest management, and pharmacology. The information provided in this guide serves as a foundational resource for researchers and professionals in drug development, highlighting the known properties of this compound and placing it within the context of its chemical family. Further research is warranted to elucidate the specific biological activities and potential applications of this and other less-studied p-menthane derivatives.

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